

# physical properties like boiling point and density of phenyl fluoroformate

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## Compound of Interest

Compound Name: Phenyl Fluoroformate

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## Technical Guide: Phenyl Fluoroformate and its Analogs

For Researchers, Scientists, and Drug Development Professionals

### Executive Summary

This technical guide addresses the physical properties of **phenyl fluoroformate**, specifically its boiling point and density. A comprehensive search of available scientific literature and chemical databases reveals a notable absence of experimentally determined data for this compound. This suggests that **phenyl fluoroformate** is a less common and less well-characterized substance compared to its chlorinated analog, phenyl chloroformate.

In light of this data gap, this guide provides a detailed overview of the known physical properties of phenyl chloroformate as a primary point of comparison. Additionally, it discusses the general trends in the physical properties of aryl halides to offer a qualitative understanding of how the properties of **phenyl fluoroformate** might be anticipated to differ from its chloro- and bromo- counterparts. A representative experimental protocol for the synthesis of phenyl chloroformate is also included to provide a methodological reference, alongside a workflow diagram for this synthesis.

### Phenyl Fluoroformate: An Overview

**Phenyl fluoroformate** ( $C_7H_5FO_2$ ) is an aryl haloformate. While its chemical structure is analogous to the widely used phenyl chloroformate, there is a significant lack of published data regarding its physical and chemical properties. No definitive experimental values for its boiling point or density are currently available in the public domain.

## Phenyl Chloroformate: A Well-Characterized Analog

Given the absence of data for **phenyl fluoroformate**, the properties of phenyl chloroformate ( $C_7H_5ClO_2$ ) serve as the best available comparative reference. Phenyl chloroformate is a versatile reagent used in organic synthesis, particularly in the formation of carbamates and esters.

## Physical Properties of Phenyl Chloroformate

The physical properties of phenyl chloroformate are well-documented and are summarized in the table below.

Property	Value	Conditions
Boiling Point	188-189 °C	at 1013 hPa
74-75 °C	at 13 mmHg	
Density	1.248 g/mL	at 25 °C
1.24 g/cm <sup>3</sup>	at 20 °C	
Molecular Weight	156.57 g/mol	
Appearance	Colorless to light-yellow liquid	
Odor	Pungent	

Note: This data pertains to phenyl chloroformate, not **phenyl fluoroformate**.

## General Trends in Physical Properties of Aryl Halides

The physical properties of aryl halides, such as boiling point and density, are influenced by the nature of the halogen atom.

- **Boiling Point:** For a given aryl group, the boiling point generally increases with the increasing atomic mass of the halogen. This is due to the increase in the strength of van der Waals forces.<sup>[1]</sup> Therefore, it can be reasonably inferred that the boiling point of **phenyl fluoroformate** would be lower than that of phenyl chloroformate.
- **Density:** The density of aryl halides also tends to increase with the increasing atomic mass of the halogen.<sup>[2]</sup> Consequently, **phenyl fluoroformate** is expected to have a lower density than phenyl chloroformate.

## Experimental Protocols: Synthesis of Phenyl Chloroformate

While a specific protocol for the synthesis of **phenyl fluoroformate** is not readily available, the synthesis of phenyl chloroformate is well-established. The following is a representative experimental protocol.

Reaction: Phenol reacts with phosgene to yield phenyl chloroformate.

Procedure:

- Dissolve phenol in a suitable solvent, such as chloroform.
- Cool the solution.
- Introduce phosgene gas into the solution, maintaining a cooled temperature. The molar ratio of phosgene to phenol should be approximately 1:1.
- Slowly add an equimolar amount of a base, such as N,N-dimethylaniline, to the reaction mixture while stirring and maintaining a low temperature (e.g., 5-10 °C).
- After the addition is complete, dilute the reaction mixture with cold water.
- Separate the organic layer.

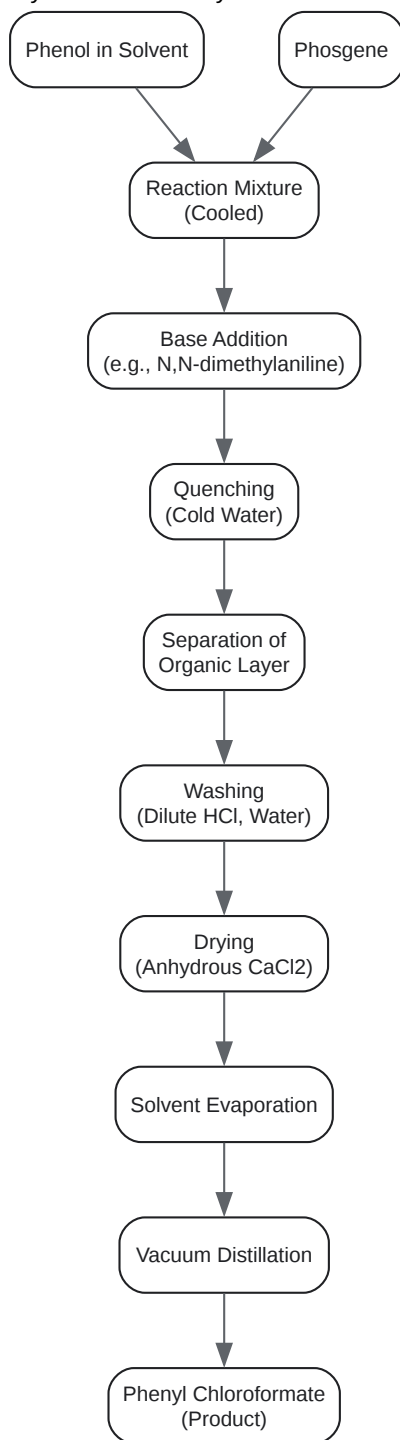
- Wash the organic layer sequentially with dilute hydrochloric acid and water.
- Dry the organic layer over an anhydrous drying agent (e.g., calcium chloride).
- Remove the solvent by evaporation.
- Purify the crude product by distillation under reduced pressure to obtain phenyl chloroformate.

Disclaimer: This is a representative protocol for phenyl chloroformate and should be adapted and optimized with appropriate safety precautions for any attempt to synthesize **phenyl fluoroformate**.

## Visualization of Synthetic Pathway

The following diagram illustrates the general workflow for the synthesis of phenyl chloroformate.

## Synthesis of Phenyl Chloroformate



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Caption: Workflow for Phenyl Chloroformate Synthesis.

## Conclusion

While a comprehensive technical guide on the physical properties of **phenyl fluoroformate** is hampered by the lack of available experimental data, this document provides the most relevant comparative information. The detailed data for phenyl chloroformate, coupled with an understanding of periodic trends for aryl halides, allows for qualitative estimations of the properties of **phenyl fluoroformate**. The provided synthetic protocol for the chloro-analog offers a starting point for potential laboratory preparation. Further experimental investigation is required to definitively determine the physical properties of **phenyl fluoroformate**.

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## References

- 1. For the same alkyl (or) aryl group, the boiling point is more for [infinitylearn.com]
- 2. ck12.org [ck12.org]
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